

3-epi-Padmatin: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 3-epi-Padmatin

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Abstract

3-epi-Padmatin is a naturally occurring flavanone, a type of flavonoid, that has been identified in plants such as *Inula graveolens* and *Dittrichia graveolens*. As a stereoisomer of Padmatin, it shares the same molecular formula and mass but differs in the three-dimensional arrangement of its atoms. This distinction can lead to significant differences in its biological activity and interactions with molecular targets. This technical guide provides a comprehensive overview of the known physical and chemical properties of **3-epi-Padmatin**, alongside generalized experimental protocols for its isolation and characterization. Due to the limited availability of specific experimental data for **3-epi-Padmatin**, information from its closely related isomer, Padmatin, and other similar flavonoids is included to provide a comparative context.

Physicochemical Properties

The fundamental physical and chemical properties of **3-epi-Padmatin** are summarized below. As specific experimental data such as melting point and precise solubility are not readily available in the current literature, the data for its isomer, Padmatin, are provided for reference. It is anticipated that **3-epi-Padmatin** will exhibit very similar properties.

General Properties

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C ₁₆ H ₁₄ O ₇ | [1][2][3] |
| Molecular Weight | 318.28 g/mol | [3][4] |
| CAS Number | 140694-62-8 | |
| Appearance | Solid (predicted) | |
| Color | White to off-white (predicted) | |

Predicted and Comparative Properties

| Property | Value/Information | Source/Note |
|-----------------|---|---------------------|
| Melting Point | Data not available for 3-epi-Padmatin. | |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. | (Data for Padmatin) |
| Storage | Keep in a dark place, sealed in dry, 2-8°C. | |
| Natural Sources | Inula graveolens, Dittrichia graveolens | |

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **3-epi-Padmatin** are not explicitly published. However, based on methodologies used for similar flavonoids and "3-epi" natural products, a generalized workflow can be proposed.

Generalized Isolation and Purification Protocol

This protocol outlines a general procedure for extracting and purifying **3-epi-Padmatin** from a plant source.

- Extraction:

- Air-dried and powdered plant material (e.g., aerial parts of *Inula graveolens*) is extracted exhaustively with a solvent such as methanol or ethanol at room temperature.
- The resulting crude extract is concentrated under reduced pressure to yield a residue.
- Solvent Partitioning:
 - The residue is suspended in water and sequentially partitioned with solvents of increasing polarity, for example, n-hexane, chloroform, ethyl acetate, and n-butanol. Flavonoids like **3-epi-Padmatin** are typically enriched in the ethyl acetate fraction.
- Chromatographic Purification:
 - The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of chloroform and methanol.
 - Fractions are monitored by thin-layer chromatography (TLC). Those containing the target compound are combined.
 - Further purification is achieved using techniques such as High-Speed Counter-Current Chromatography (HSCCC) or preparative High-Performance Liquid Chromatography (HPLC) to isolate **3-epi-Padmatin** to a high degree of purity.

Structural Characterization

The structure of the purified **3-epi-Padmatin** can be elucidated using a combination of spectroscopic techniques.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H -NMR and ^{13}C -NMR spectra provide information about the proton and carbon framework of the molecule.
 - 2D-NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are

employed to establish the connectivity of protons and carbons.

- NOESY (Nuclear Overhauser Effect Spectroscopy) is crucial for determining the stereochemistry, including the "epi" configuration at the C3 position, by observing through-space correlations between protons.

Biological Activity and Signaling Pathways

Specific biological activities and associated signaling pathways for **3-epi-Padmatin** have not been extensively reported in the scientific literature. However, as a member of the flavan-3-ol class of flavonoids, it is predicted to share some of the biological activities attributed to this group.

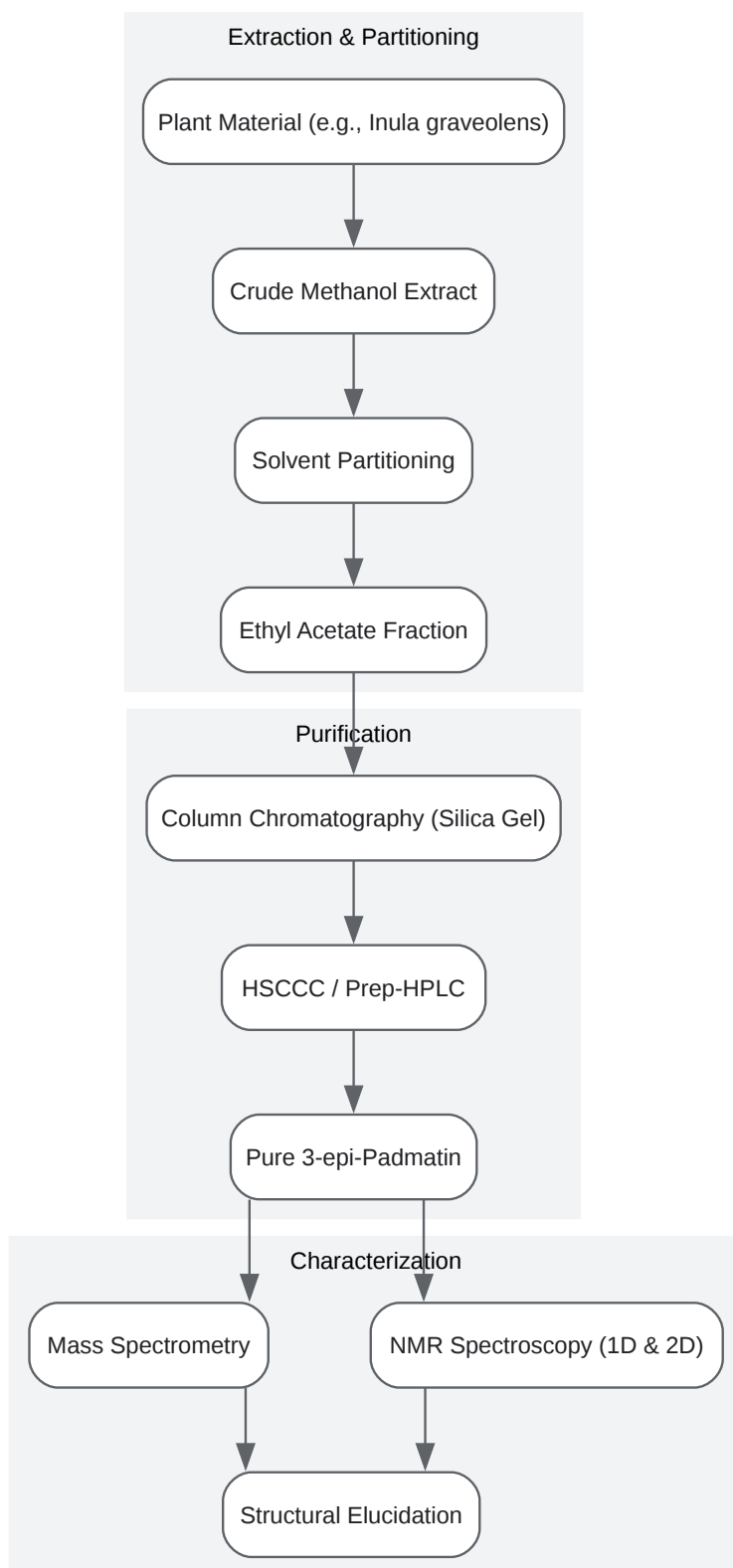
Flavan-3-ols are known to possess a range of biological effects, including:

- Antioxidant activity: They can scavenge free radicals and chelate metal ions, thereby reducing oxidative stress.
- Anti-inflammatory effects: They may modulate inflammatory pathways.
- Anticancer properties: Some flavan-3-ols have been shown to inhibit the proliferation of cancer cells.
- Cardioprotective effects: They may contribute to cardiovascular health.
- Antimicrobial and antiviral activities.
- Neuroprotective effects.

The mechanisms underlying these activities often involve the modulation of various cellular signaling pathways. However, without specific studies on **3-epi-Padmatin**, any discussion of its impact on signaling pathways remains speculative.

Visualizations

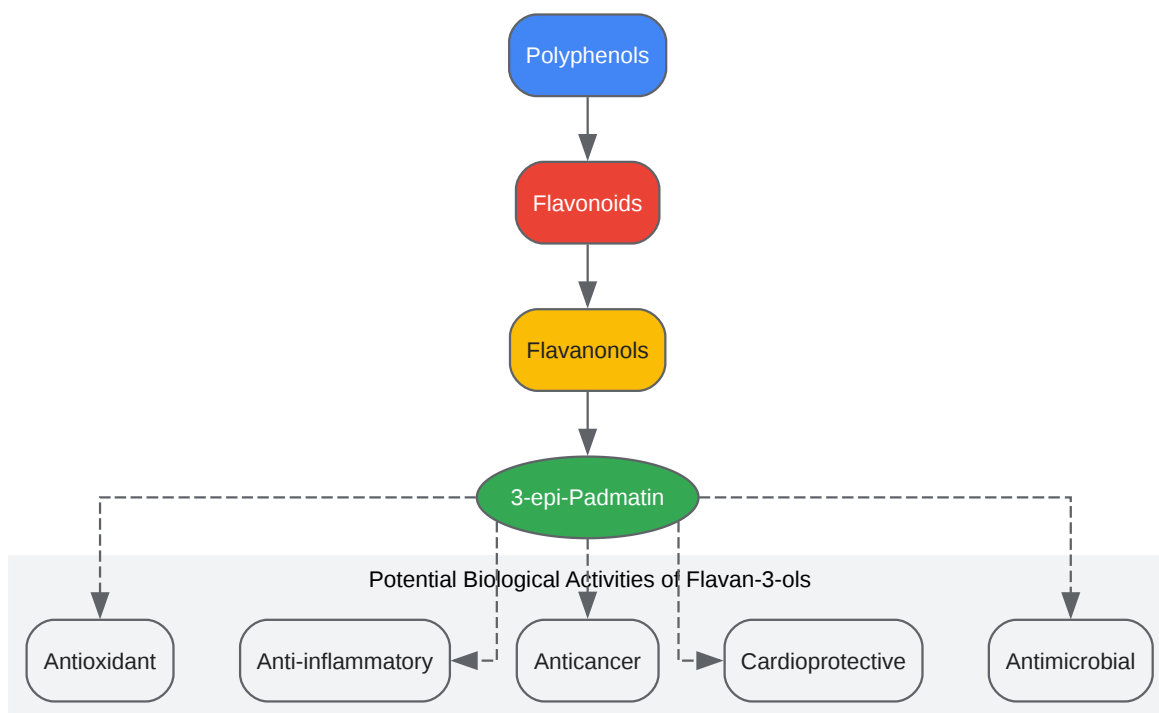
Experimental Workflow



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Caption: Generalized workflow for the isolation and characterization of **3-epi-Padmatin**.

Classification and Potential Biological Activities



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Caption: Chemical classification of **3-epi-Padmatin** and its potential biological activities.

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